

Essential Safety and Logistics for Handling 2-Methylbutyrylglycine-d9

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Compound of Interest

Compound Name: 2-Methylbutyrylglycine-d9

Cat. No.: B588338

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For researchers, scientists, and drug development professionals, the safe and efficient handling of specialized compounds is paramount. This guide provides immediate, essential safety and logistical information for **2-Methylbutyrylglycine-d9**, including detailed operational and disposal plans to ensure laboratory safety and procedural clarity.

Compound Identification and Properties

2-Methylbutyrylglycine-d9 is a deuterated form of 2-Methylbutyrylglycine, a metabolite of the amino acid L-isoleucine. The deuterium labeling makes it a valuable tool as an internal standard for quantitative analysis. While the isotopic label does not alter the chemical reactivity, the safety precautions are dictated by the properties of the parent molecule.

Table 1: Physical and Chemical Properties of **2-Methylbutyrylglycine-d9**

Property	Value	Source
Chemical Name	N-(2-Methyl-1-oxobutyl-d9)glycine	Pharmaffiliates[1]
CAS Number	1219798-77-2	Pharmaffiliates[1]
Molecular Formula	C ₇ H ₄ D ₉ NO ₃	Pharmaffiliates[1]
Molecular Weight	168.24 g/mol	Pharmaffiliates[1]
Physical State	Solid	Cayman Chemical[2]
Appearance	White to off-white solid	N/A
Melting Point	116 - 119 °C (241 - 246 °F)	N/A
Solubility	Soluble in DMSO and Ethanol. Predicted water solubility is 9 g/L.	Cayman Chemical[2], FooDB[3]
Storage	Store at 2-8°C in a refrigerator.	Pharmaffiliates[1]

Hazard Identification and Personal Protective Equipment (PPE)

While not classified as a hazardous substance, good laboratory practice dictates that **2-Methylbutyrylglycine-d9** should be handled with care to minimize exposure. The primary hazards are potential skin, eye, and respiratory irritation upon direct contact or inhalation of dust.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	Protects eyes from dust particles.
Hand Protection	Nitrile rubber gloves.	Prevents skin contact.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Not required under normal conditions with adequate ventilation. Use a NIOSH-approved respirator if dust is generated and engineering controls are not sufficient.	Minimizes inhalation of dust particles.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **2-Methylbutyrylglycine-d9** from receipt to experimental use.

Pre-Handling Preparations

- Review Safety Data Sheet (SDS): Before working with the compound, thoroughly read and understand the SDS.
- Ensure Availability of PPE: Confirm that all necessary PPE is available and in good condition.[\[4\]](#)
- Prepare Work Area: Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid to prevent dust dispersion. [\[5\]](#)
- Assemble Equipment: Have all necessary spatulas, weighing paper, and containers ready to minimize handling time.

Handling the Compound

- Don Appropriate PPE: Put on a lab coat, safety glasses, and nitrile gloves.
- Weighing the Compound:
 - Perform all weighing operations within a chemical fume hood or a balance enclosure to contain any dust.
 - Use a clean spatula to transfer the solid from its storage container to a tared weighing vessel.
 - Avoid creating dust by handling the solid gently.
- Dissolving the Compound:
 - If preparing a solution, add the solvent to the weighed solid in a suitable container.
 - Cap the container securely before mixing.

Post-Handling Procedures

- Clean Work Area: Decontaminate the work surface with an appropriate cleaning agent.
- Dispose of Contaminated Materials: Place any contaminated weighing paper, pipette tips, and gloves in a designated waste container.
- Store Compound: Tightly seal the container of **2-Methylbutyrylglycine-d9** and return it to the refrigerator for storage at 2-8°C.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound.[\[6\]](#)

Disposal Plan

As **2-Methylbutyrylglycine-d9** is not classified as hazardous waste, disposal should follow institutional and local guidelines for non-hazardous chemical waste.

Solid Waste

- **Unused Compound:** Collect any unused or waste solid in a clearly labeled, sealed container.
- **Contaminated Materials:** Disposable items such as gloves, weighing paper, and paper towels that are contaminated with the compound should be collected in a designated solid waste container.^[7]
- **Disposal Route:** This container should be disposed of through the institution's chemical waste program for non-hazardous solids. Do not dispose of in the regular trash unless explicitly permitted by your institution's environmental health and safety (EHS) office.^[7]

Liquid Waste

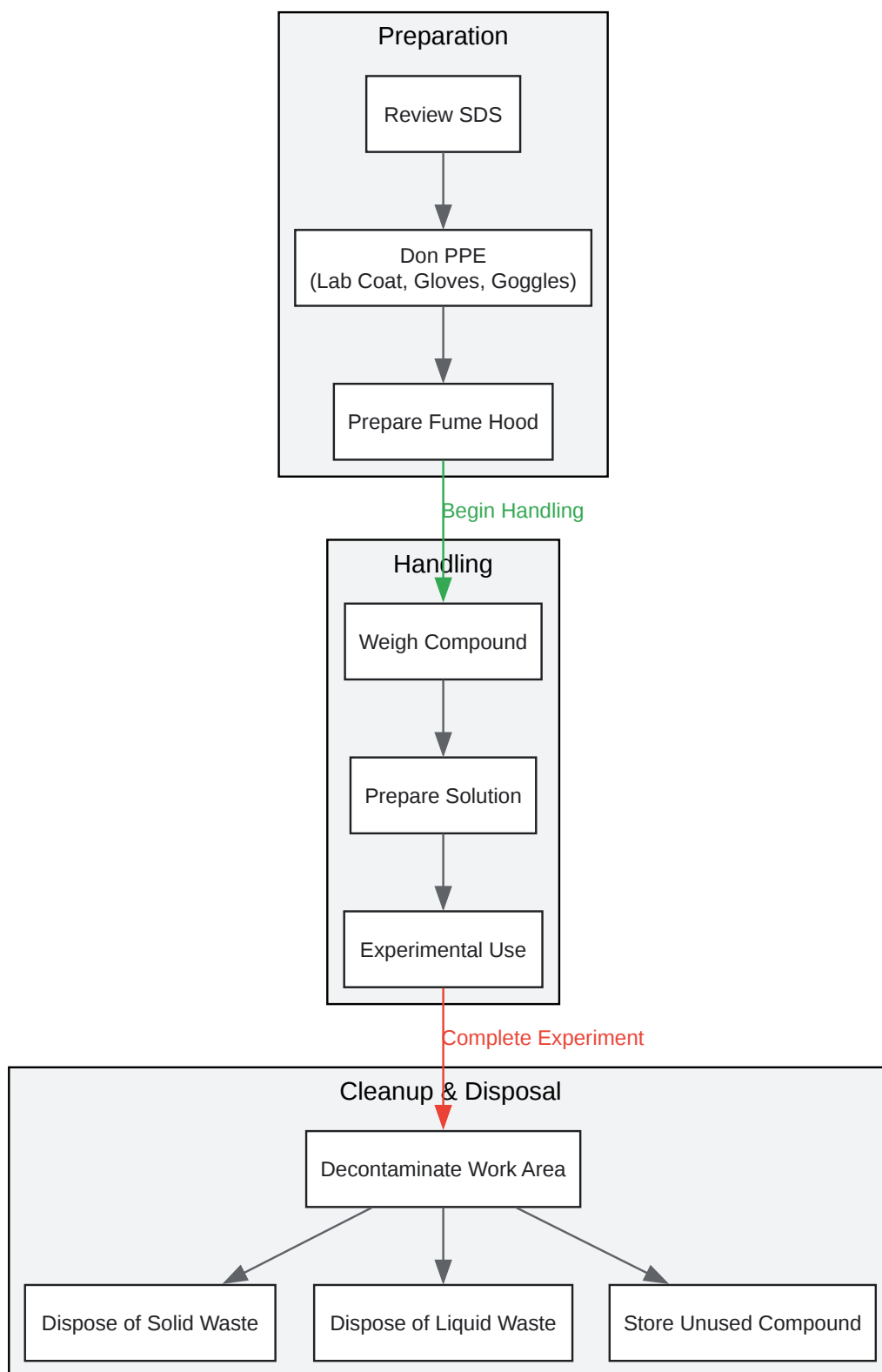
- **Solutions:** Aqueous solutions of **2-Methylbutyrylglycine-d9** may be permissible for drain disposal depending on the concentration and local regulations. Consult your institution's EHS guidelines.
- **Solvent Solutions:** Solutions in organic solvents should be collected in a designated, labeled waste solvent container for proper disposal through the chemical waste program.

Empty Containers

- **Decontamination:** The original container should be triple-rinsed with a suitable solvent (e.g., ethanol or water).^[8]
- **Rinsate Collection:** The rinsate should be collected and disposed of as chemical waste.^[8]
- **Container Disposal:** Once decontaminated, deface the label and dispose of the empty container in the regular trash or recycling, in accordance with institutional policy.^[7]

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **2-Methylbutyrylglycine-d9**.



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Caption: Workflow for Safe Handling of **2-Methylbutyrylglycine-d9**.

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References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. caymanchem.com [caymanchem.com]
- 3. foodb.ca [foodb.ca]
- 4. Standard Operating Procedures | Research Safety [researchsafety.uky.edu]
- 5. zaeralab.ucr.edu [zaeralab.ucr.edu]
- 6. shop.neofroxx.com [shop.neofroxx.com]
- 7. sfasu.edu [sfasu.edu]
- 8. Article - Laboratory Safety Manual - ... [policies.unc.edu]
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